

# Physicochemical Properties of Helional for Formulation: A Technical Guide

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## Compound of Interest

Compound Name: *Helional*

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This technical guide provides an in-depth overview of the physicochemical properties of **Helional** ( $\alpha$ -Methyl-1,3-benzodioxole-5-propanal), a synthetic aromatic aldehyde crucial in the fragrance and formulation industries. Understanding these core properties is essential for its effective incorporation, stabilization, and performance in various product matrices, from fine fragrances to personal care and household products.

## Chemical Identity and Olfactory Profile

**Helional**, chemically known as 3-(1,3-Benzodioxol-5-yl)-2-methylpropanal, is a synthetic hydrocinnamaldehyde.<sup>[1]</sup> It is a colorless to pale yellow liquid recognized for its distinctive fresh, green, and floral scent, often with notes of cyclamen, ozone, and new mown hay.<sup>[2][3]</sup> This unique olfactory profile makes it a valuable component for creating marine, aquatic, and fresh floral accords in a wide range of consumer products.<sup>[4][5]</sup>

## Physicochemical Properties

A comprehensive understanding of **Helional**'s physicochemical parameters is fundamental for predicting its behavior during formulation, manufacturing, and storage. The following tables summarize key quantitative data.

Table 1: Core Physicochemical Data for **Helional**

Property	Value	Source(s)
Molecular Formula	C <sub>11</sub> H <sub>12</sub> O <sub>3</sub>	[2][6]
Molecular Weight	192.21 g/mol	[7][8][9]
CAS Number	1205-17-0	[2][6]
Appearance	Colorless to pale yellow liquid	[4][6][10]
Density	1.159 - 1.167 g/cm <sup>3</sup> at 20°C	[6][11][12][13]
Boiling Point	282 °C at 760 mmHg (Atmospheric Pressure) 128 °C at 3 Torr 97-99 °C at 6 mmHg	[6][8][11] [7] [12]
Melting Point	94 °C (Note: This value is anomalous as Helional is a liquid at room temperature) -20 °C	[7][14] [10]
Flash Point	100 °C - 126 °C (>230 °F)	[7][8][12][14]
Vapor Pressure	0.000288 - 0.003 mmHg at 23-25°C	[2][8][14]
Refractive Index	1.531 - 1.538 at 20°C	[7][8][13][14]
logP (n-octanol/water)	1.368 - 2.2	[2][7][8][15]
Water Solubility	Insoluble / Limited (approx. 0.25 - 0.34 g/L at 25°C)	[7][11][13][15][16]
Solvent Solubility	Soluble in alcohols and oils	[5][15][17][18]

Note on Melting Point: There is a significant discrepancy in the reported melting point. Given that **Helional** is consistently described as a liquid at room temperature, the value of -20°C is more plausible as a freezing point.[10] The higher value of 94°C may be erroneous or refer to a different, unstated condition.[7][14]

## Formulation and Stability Considerations

**Helional**'s performance and stability are highly dependent on the formulation matrix. It is widely used in perfumes, lotions, shampoos, soaps, and detergents.[\[16\]](#)[\[17\]](#)[\[19\]](#)

Table 2: Stability and Performance of **Helional** in Various Formulations

Product Type	Performance	Stability	Source(s)
Fine Fragrance (Alcoholic)	Good	Excellent	<a href="#">[2]</a>
Soap	Good	Very Good	<a href="#">[2]</a> <a href="#">[20]</a>
Shampoo / Liquid Soap	Good	Good	<a href="#">[20]</a> <a href="#">[21]</a>
Powder Detergent	Moderate	Moderate	<a href="#">[2]</a>
Fabric Conditioner	Moderate	Poor	<a href="#">[2]</a>
Candles	Good	Good	<a href="#">[10]</a> <a href="#">[21]</a>

#### Key Stability Factors:

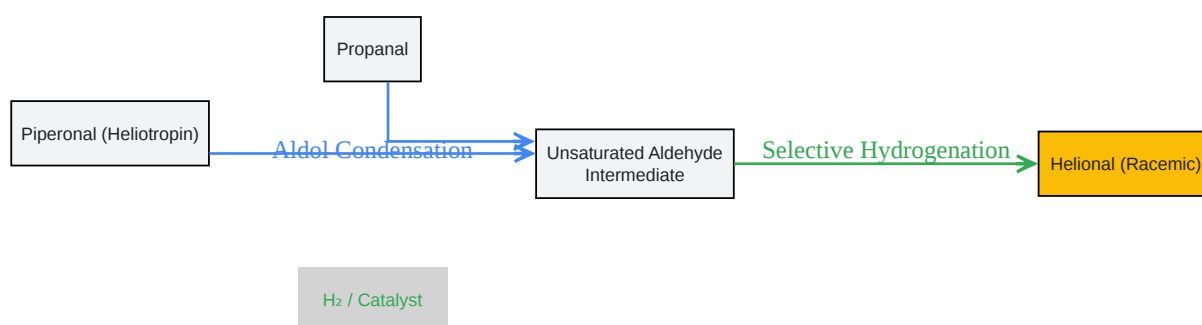
- pH: As an aldehyde, **Helional** is susceptible to oxidation, especially at extreme pH values. Formulations should be maintained within a suitable pH range to prevent degradation.
- Acetal Formation: In alcoholic solutions, such as fine fragrances, aldehydes like **Helional** can react with the alcohol (e.g., ethanol) to form diethylacetals. While this reaction can occur, it may not significantly impact the overall odor profile.[\[22\]](#)
- Schiff Base Formation: **Helional** can react with primary amines, such as Methyl Anthranilate (a common fragrance ingredient), to form a Schiff base. This reaction can lead to discoloration (darkening) over time and alter the scent profile.[\[22\]](#)[\[23\]](#)
- Stabilizers: To enhance shelf-life, **Helional** may be supplied with a stabilizer, such as 0.1% TBHQ (tert-Butylhydroquinone).[\[13\]](#)
- Storage: For optimal stability, **Helional** should be stored in tightly sealed containers in a cool, dry, and dark place, protected from heat and light, potentially under a nitrogen atmosphere.

[\[13\]](#)[\[15\]](#)

## Synthesis and Potential Reactions

The most common industrial synthesis of **Helional** involves a two-step process starting from piperonal (heliotropin) and propanal.[\[6\]](#)[\[16\]](#)[\[22\]](#)

- Crossed-Aldol Condensation: Piperonal and propanal undergo a crossed-aldol condensation reaction to form an unsaturated aldehyde intermediate.
- Selective Hydrogenation: The carbon-carbon double bond of the intermediate is selectively hydrogenated to yield the final racemic product, **Helional**.[\[6\]](#)[\[16\]](#)[\[22\]](#)

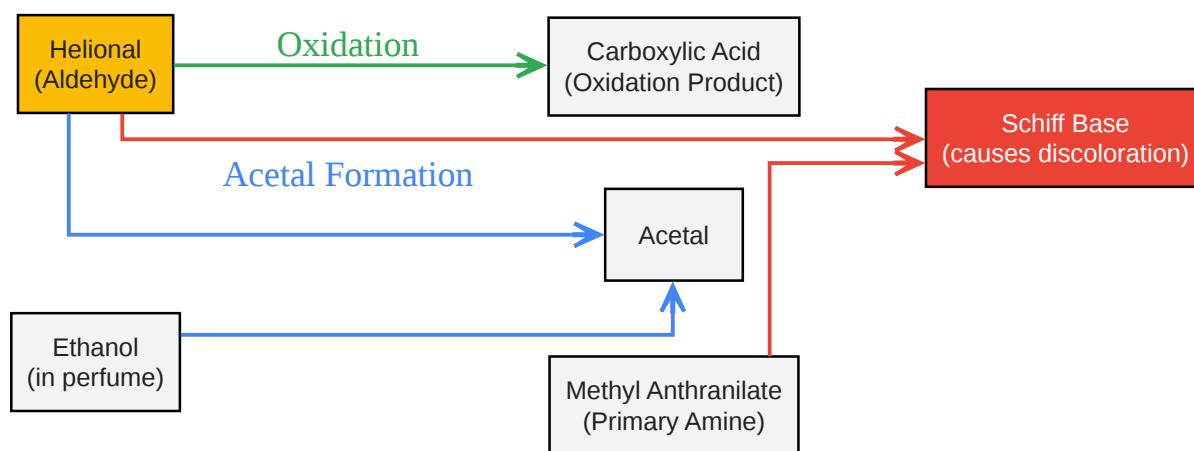


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Common industrial synthesis pathway for **Helional**.

While generally stable, the aldehyde functional group in **Helional** is its most reactive site. The diagram below illustrates two key potential reactions in formulation environments.

## Schiff Base Formation



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Potential reactions of **Helional** in formulation.

## Analytical Methodologies and Experimental Protocols

The quantification and identification of **Helional** in raw materials and finished products are typically performed using chromatographic techniques. While specific validated methods for **Helional** in every matrix are proprietary, a general protocol based on standard methods for aldehyde analysis can be established.[24][25]

This protocol outlines a standard approach for the quantitative analysis of **Helional** in a liquid formulation (e.g., fragrance oil, lotion base).

1. Objective: To determine the concentration of **Helional** in a sample matrix.

2. Materials and Equipment:

- Gas Chromatograph with Mass Spectrometric detector (GC-MS)
- Autosampler

- Appropriate GC column (e.g., DB-5ms, HP-5ms, or similar non-polar column)
- **Helional** analytical standard
- Internal standard (e.g., Tetradecane, if required)
- High-purity solvents (e.g., Ethanol, Hexane)
- Volumetric flasks, pipettes, and vials

### 3. Standard Preparation:

- Stock Solution: Accurately weigh a known amount of **Helional** standard and dissolve it in a suitable solvent (e.g., ethanol) in a volumetric flask to create a stock solution of known concentration (e.g., 1000 µg/mL).
- Calibration Standards: Prepare a series of calibration standards by performing serial dilutions of the stock solution to cover the expected concentration range of the analyte in the samples.

### 4. Sample Preparation:

- Accurately weigh a known amount of the formulation sample into a volumetric flask.
- If using an internal standard, add a known amount to the flask.
- Dilute the sample with a suitable solvent to a final volume. The dilution factor should ensure the final concentration of **Helional** falls within the linear range of the calibration curve.
- Vortex or sonicate to ensure homogeneity.
- Filter the extract through a 0.45 µm filter, if necessary, before transferring to a GC vial.

### 5. GC-MS Conditions (Typical):

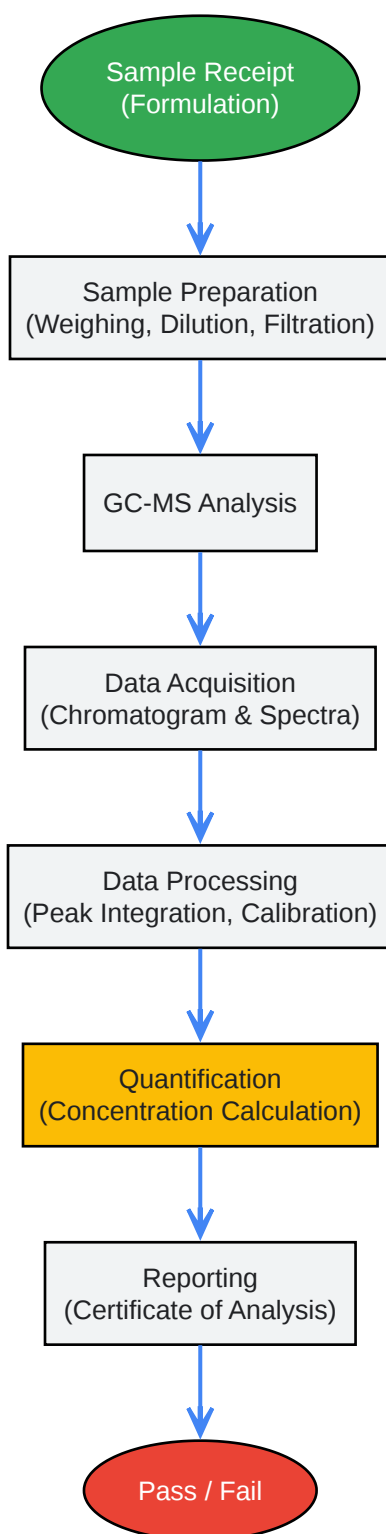
- Injector Temperature: 250°C
- Injection Mode: Split (e.g., 50:1 ratio)

- Injection Volume: 1  $\mu$ L
- Carrier Gas: Helium at a constant flow rate (e.g., 1.0 mL/min)
- Oven Temperature Program:
  - Initial temperature: 60°C, hold for 2 minutes
  - Ramp: 10°C/min to 280°C
  - Hold: 5 minutes at 280°C
- MS Transfer Line Temperature: 280°C
- Ion Source Temperature: 230°C
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Acquisition Mode: Scan mode for identification and Selected Ion Monitoring (SIM) mode for quantification, using characteristic ions of **Helional**.

#### 6. Data Analysis:

- Generate a calibration curve by plotting the peak area of the **Helional** standard against its concentration.
- Determine the concentration of **Helional** in the prepared sample by comparing its peak area to the calibration curve.
- Calculate the final concentration in the original sample by accounting for the initial sample weight and dilution factor.

The following diagram illustrates a typical workflow for the quality control and analysis of **Helional** in a formulated product.



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General workflow for quantitative analysis of **Helional**.



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## References

- 1. Helional (CAS 1205-17-0) – Synthetic Floral-Anisic Ingredient for Perfumery — Scentspiracy [scentspiracy.com]
- 2. iff.com [iff.com]
- 3. Perfumers Apprentice - Ocean propanal \*\* [shop.perfumersapprentice.com]
- 4. nbino.com [nbino.com]
- 5. News - Multiple Applications of Helional (CAS 1205-17-0) in Modern Industry [zoranchem.com]
- 6. Helional - Wikipedia [en.wikipedia.org]
- 7. echemi.com [echemi.com]
- 8. ScenTree - Helional® (CAS N° 1205-17-0) [scentree.co]
- 9. 3-(3,4-Methylenedioxyphenyl)-2-methylpropanal | C<sub>11</sub>H<sub>12</sub>O<sub>3</sub> | CID 64805 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. Helional (IFF) - Hekserij [eng.hekserij.nl]
- 11. webqc.org [webqc.org]
- 12. parchem.com [parchem.com]
- 13. HELIONAL | TECHNICAL DATA [prodasynt.com]
- 14. guidechem.com [guidechem.com]
- 15. ocean propanal, 1205-17-0 [thegoodscentcompany.com]
- 16. foreverest.net [foreverest.net]
- 17. Helional (1205-17-0) | Chemical Product Exporter [chemicalbull.com]
- 18. Helional USP Manufacturer in Mumbai, Supplier, Exporter [vcarechemicals.com]
- 19. Helional - Natural Micron Pharm Tech [nmpharmtech.com]
- 20. specialchem.com [specialchem.com]

- 21. Helional - BC Fragrance [shop.bcfragrance.com]
- 22. ScenTree - Helional® (CAS N° 1205-17-0) [scentree.co]
- 23. groups.io [groups.io]
- 24. Bioanalytical and Mass Spectrometric Methods for Aldehyde Profiling in Biological Fluids - PMC [pmc.ncbi.nlm.nih.gov]
- 25. Analytical Method [keikaventures.com]
- To cite this document: BenchChem. [Physicochemical Properties of Helional for Formulation: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b122354#physicochemical-properties-of-helional-for-formulation]

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